

Ganoderic acid Sz chemical properties and characterization

Author: BenchChem Technical Support Team. Date: December 2025

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Ganoderic Acid Sz: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ganoderic acid Sz is a lanostanoid triterpene isolated from the medicinal mushroom Ganoderma lucidum. As a member of the extensive family of ganoderic acids, it contributes to the diverse pharmacological profile of this fungus, which has been a cornerstone of traditional medicine for centuries. This technical guide provides a detailed overview of the chemical properties, characterization, and potential biological activities of Ganoderic acid Sz. It is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document compiles spectroscopic data, chromatographic methods, and potential signaling pathways, presenting them in a structured and accessible format to facilitate further investigation and application of this bioactive compound.

Chemical Properties and Characterization

Ganoderic acid Sz is a tetracyclic triterpenoid with the molecular formula C₃₀H₄₄O₃.[1][2] It is a geometric Z-isomer of the more commonly known Ganoderic acid S.[1][3][4] The structure of



Ganoderic acid Sz has been elucidated primarily through one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.[1][3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **Ganoderic acid Sz** is presented in Table 1. The compound is an amorphous white powder with a specific optical rotation.

Table 1: Physicochemical Properties of Ganoderic Acid Sz

| Property | Value | Reference |
|------------------------|--|-----------|
| Molecular Formula | С30Н44О3 | [1][2] |
| Molecular Weight | 452.7 g/mol | [2] |
| Appearance | White amorphous powder | [1] |
| Optical Rotation | +44° (c 0.01, MeOH) | [1] |
| UV (MeOH) λmax (log ε) | 235 (3.99), 243 (4.02), 252 (3.84) nm | [1] |

Spectroscopic Data

The structural characterization of **Ganoderic acid Sz** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

The ¹H and ¹³C NMR spectra provide a detailed fingerprint of the molecular structure. The data, acquired in CDCl₃, are summarized in Table 2.[1] The ¹H NMR spectrum shows characteristic signals for six methyl singlets, one methyl doublet, and three olefinic protons.[1] The ¹³C NMR spectrum, in conjunction with DEPT experiments, reveals the presence of seven methyl, eight methylene, and three methine groups, along with a carboxyl group, a ketone carbonyl, six olefinic carbons, and four quaternary carbons.[1]

Table 2: ¹H and ¹³C NMR Data for **Ganoderic Acid Sz** (in CDCl₃)[1]



| Position | ¹³ C (δc) | ¹H (δH) |
|----------|----------------------|---------------------------|
| 1 | 35.8 | 1.95 (m), 2.55 (m) |
| 2 | 34.2 | 2.45 (m) |
| 3 | 218.2 | - |
| 4 | 47.7 | - |
| 5 | 50.8 | 2.65 (dd, J=13.2, 4.4 Hz) |
| 6 | 28.1 | 1.85 (m) |
| 7 | 120.6 | 5.50 (d, J=6.4 Hz) |
| 8 | 145.8 | - |
| 9 | 140.9 | - |
| 10 | 37.0 | - |
| 11 | 116.8 | 5.39 (d, J=5.7 Hz) |
| 12 | 38.9 | 2.10 (m) |
| 13 | 44.0 | - |
| 14 | 49.8 | - |
| 15 | 33.1 | 1.65 (m) |
| 16 | 25.9 | 1.75 (m) |
| 17 | 49.5 | 1.45 (m) |
| 18 | 16.5 | 0.59 (s) |
| 19 | 19.3 | 1.13 (s) |
| 20 | 36.2 | 2.20 (m) |
| 21 | 18.5 | 0.92 (d, J=6.4 Hz) |
| 22 | 39.7 | 2.30 (m) |
| 23 | 28.2 | 2.15 (m) |



| 24 | 145.7 | 6.08 (t, J=7.1 Hz) |
|----|-------|--------------------|
| 25 | 130.1 | - |
| 26 | 171.2 | - |
| 27 | 20.6 | 1.93 (s) |
| 28 | 28.5 | 1.09 (s) |
| 29 | 24.9 | 0.88 (s) |
| 30 | 18.9 | 1.20 (s) |

The IR spectrum provides information about the functional groups present in the molecule. The key absorption bands for **Ganoderic acid Sz** are summarized in Table 3.

Table 3: Key IR Absorption Bands of Ganoderic Acid Sz (KBr)[1]

| Wavenumber (cm ⁻¹) | Interpretation |
|--------------------------------|---|
| 3615, 3458 | O-H stretching (hydroxyl group/carboxylic acid) |
| 1714 | C=O stretching (ketone) |
| 1688 | C=O stretching (α , β -unsaturated carboxylic acid) |
| 1642 | C=C stretching (alkene) |

Electron Ionization Mass Spectrometry (EIMS) data confirms the molecular weight and provides insights into the fragmentation pattern of **Ganoderic acid Sz**. The high-resolution EIMS (HREIMS) accurately determines the elemental composition.

Table 4: Mass Spectrometry Data for Ganoderic Acid Sz



| m/z | Interpretation | Reference |
|----------|---|-----------|
| 453 | [M+1]+ | [1] |
| 452 | [M] ⁺ (base peak) | [1] |
| 437 | [M–CH ₃]+ | [1] |
| 419 | [M–CH ₃ –H ₂ O] ⁺ | [1] |
| 311 | [M-side chain]+ | [1] |
| 269 | Fragment | [1] |
| 452.3314 | [M] ⁺ (HREIMS, calculated for C ₃₀ H ₄₄ O ₃ : 452.3290) | [1] |

Experimental Protocols Isolation and Purification of Ganoderic Acid Sz

The following protocol is a synthesized methodology based on established procedures for the isolation of ganoderic acids from Ganoderma lucidum.[5]

Fig. 1: Experimental workflow for the isolation of **Ganoderic acid Sz**.

- Extraction: The dried and powdered fruiting bodies of Ganoderma lucidum are extracted with 95% ethanol at an elevated temperature.[5]
- Concentration: The ethanol extract is filtered and concentrated under reduced pressure to yield a crude lipophilic extract.[5]
- Column Chromatography (Silica Gel): The crude extract is subjected to silica gel column chromatography, eluting with a gradient of chloroform and acetone to separate components based on polarity.[5]
- Column Chromatography (Reversed-Phase C-18): Fractions containing ganoderic acids are further purified using reversed-phase C-18 column chromatography with a methanol/water gradient.

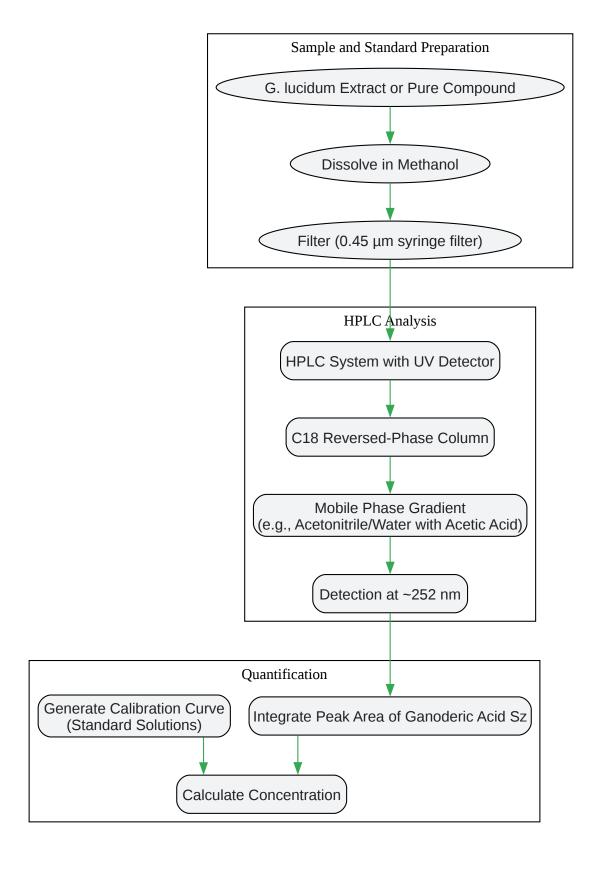


- Preparative High-Performance Liquid Chromatography (HPLC): Final purification is achieved by preparative HPLC to isolate **Ganoderic acid Sz**.
- Crystallization: The purified compound is crystallized to obtain a high-purity solid.

Quantitative Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of ganoderic acids. A general protocol is outlined below.





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Fig. 2: Workflow for quantitative analysis of Ganoderic acid Sz by HPLC.



Chromatographic Conditions (Representative):

• Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).

 Mobile Phase: A gradient of acetonitrile and water containing a small percentage of acid (e.g., 0.1% acetic acid).

• Flow Rate: 1.0 mL/min.

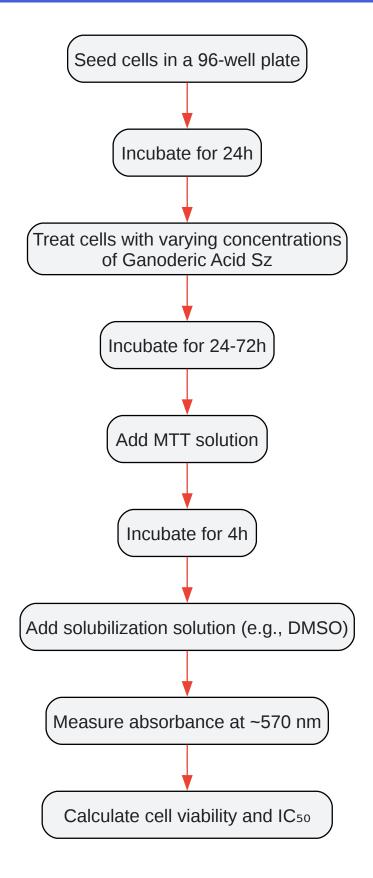
• Detection: UV at 252 nm.

• Temperature: 30 °C.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to determine the cytotoxicity of a compound.





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Fig. 3: Protocol for determining cytotoxicity using the MTT assay.



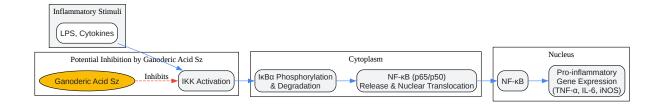
Biological Activity and Potential Signaling Pathways

While specific studies on the signaling pathways modulated by **Ganoderic acid Sz** are limited, the extensive research on other ganoderic acids provides a strong basis for inferring its potential biological activities and mechanisms of action. Ganoderic acids are known to possess a wide range of pharmacological effects, including anti-inflammatory, anti-tumor, and immunomodulatory activities.

Potential Anti-inflammatory and Immunomodulatory Effects

Ganoderic acids have been shown to modulate key inflammatory signaling pathways. It is plausible that **Ganoderic acid Sz** may exert similar effects.

NF-κB Signaling Pathway: Many ganoderic acids are known to inhibit the activation of Nuclear Factor-kappa B (NF-κB), a pivotal regulator of the inflammatory response.[6][7][8][9]
 [10] Inhibition of NF-κB can lead to a downstream reduction in the expression of proinflammatory cytokines and enzymes.



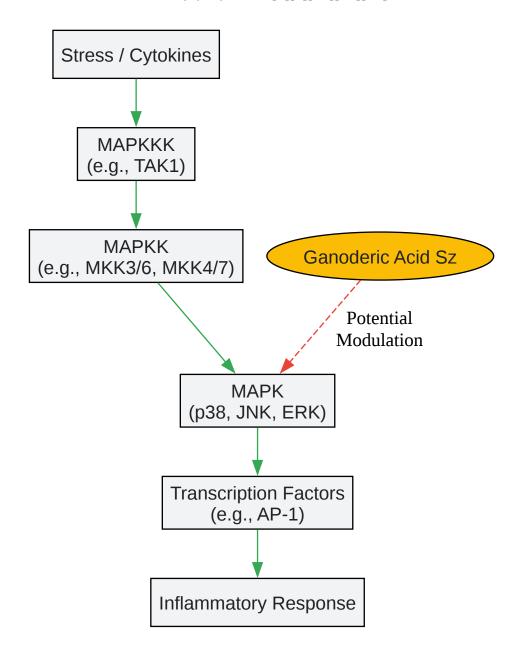
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Fig. 4: Postulated inhibition of the NF-κB signaling pathway.

 MAPK Signaling Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in inflammation and cellular stress responses. Certain



ganoderic acids have been demonstrated to modulate MAPK signaling, which could contribute to their anti-inflammatory properties.[7][8][11][12][13]



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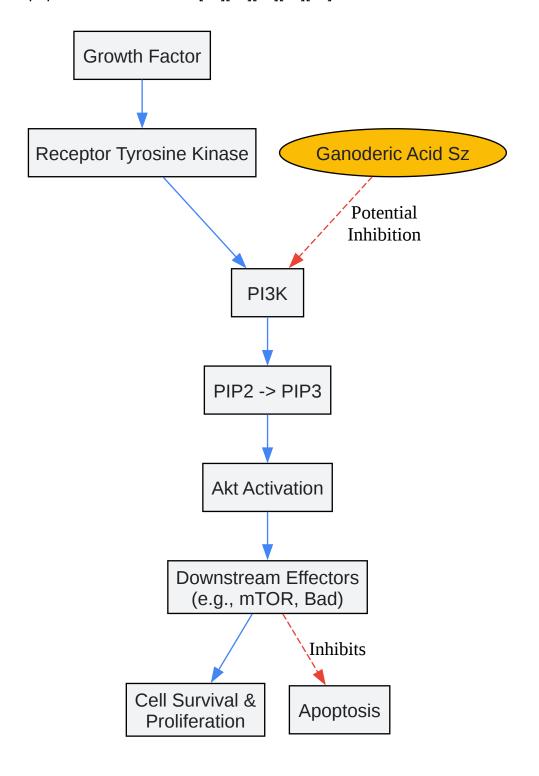
Fig. 5: Potential modulation of the MAPK signaling pathway.

Potential Anti-cancer Activity

Ganoderic acids are widely investigated for their cytotoxic effects on various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis and the inhibition of cell proliferation and metastasis.



• PI3K/Akt Signaling Pathway: The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a crucial regulator of cell survival, proliferation, and growth. Dysregulation of this pathway is common in many cancers. Several ganoderic acids have been shown to inhibit the PI3K/Akt pathway, leading to apoptosis in cancer cells.[11][14][15][16][17]



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Fig. 6: Postulated inhibition of the PI3K/Akt signaling pathway.

Conclusion

Ganoderic acid Sz represents a promising bioactive compound from Ganoderma lucidum. This guide has provided a consolidated overview of its chemical properties, spectroscopic characterization, and methodologies for its isolation and quantification. While direct evidence for the specific signaling pathways modulated by Ganoderic acid Sz is still emerging, the extensive research on related ganoderic acids suggests its potential to interact with key cellular pathways such as NF-κB, MAPK, and PI3K/Akt. Further research is warranted to fully elucidate the pharmacological mechanisms and therapeutic potential of this intriguing natural product. The data and protocols presented herein are intended to serve as a valuable resource to stimulate and support these future investigations.

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- To cite this document: BenchChem. [Ganoderic acid Sz chemical properties and characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15573505#ganoderic-acid-sz-chemical-properties-and-characterization]

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